Application Note: Synthesis of (S)-1-Morpholinopropan-2-amine Hydrochloride

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Compound of Interest

Compound Name:	*(S)-1-Morpholinopropan-2-amine hydrochloride*
Cat. No.:	*B12847463*

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Abstract

This application note details a robust, scalable protocol for the synthesis of **(S)-1-Morpholinopropan-2-amine hydrochloride**, a critical chiral amine building block used frequently in the development of kinase inhibitors and GPCR ligands. The method utilizes the "Chiral Pool" strategy, starting from inexpensive (S)-Alaninol (L-Alaninol). This route ensures high enantiomeric purity (>99% ee) by maintaining the stereocenter at the C2 position throughout the reaction sequence. The protocol describes a four-step synthesis: N-Boc protection, O-mesylation, nucleophilic displacement with morpholine, and final acid deprotection to the hydrochloride salt.

Introduction & Strategic Analysis

Chiral 1,2-diamines and amino-ethers are privileged scaffolds in medicinal chemistry.[1] The (S)-1-morpholinopropan-2-amine motif features a basic morpholine ring linked to a chiral primary amine. This structure serves as a versatile handle for amide coupling or reductive amination in drug discovery campaigns.

Synthetic Challenges:

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- Stereochemical Integrity: Preventing racemization at the C2 chiral center.
- Purification: The free base amine is often a high-boiling, water-soluble oil, making extraction difficult.
- Salt Formation: Isolating the product as a crystalline hydrochloride salt aids in handling and storage.

Selected Route: The Chiral Pool Approach We utilize (S)-Alaninol as the starting material. The chiral center is located at C2. The synthetic transformations (activation and displacement) occur exclusively at C1. Consequently, the stereochemical configuration at C2 is retained without the need for expensive chiral resolution agents or catalysts.

Retrosynthetic Analysis (Logic Diagram)

The following diagram illustrates the disconnection strategy, tracing the target molecule back to the commercially available (S)-Alaninol.

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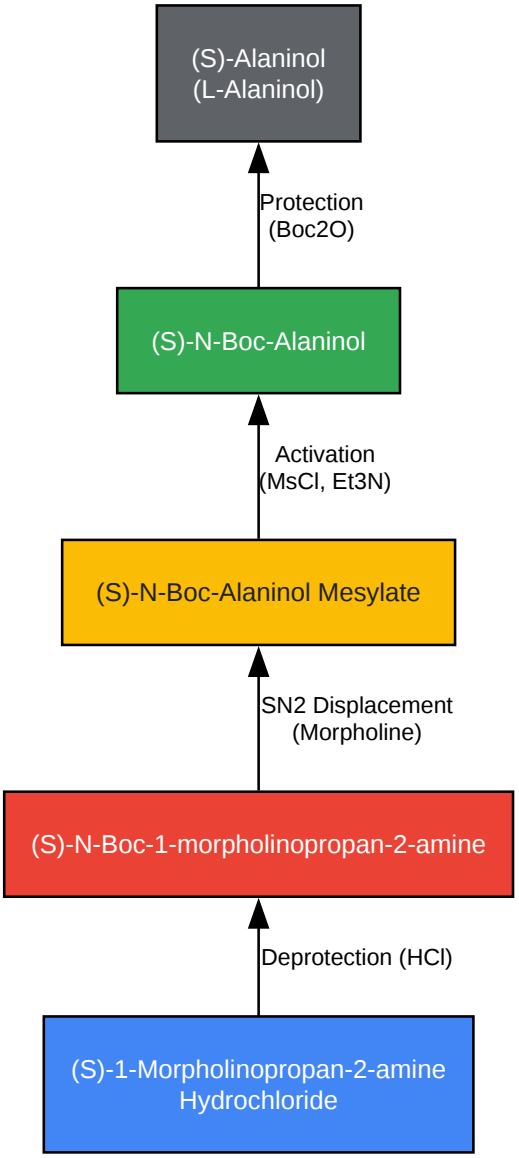

Figure 1: Retrosynthetic strategy retaining the C2 chiral center from (S)-Alaninol.

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Figure 1: Retrosynthetic strategy retaining the C2 chiral center from (S)-Alaninol.

Detailed Experimental Protocol

Reagents and Stoichiometry Table

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Reagent	MW (g/mol)	Equiv.[2][3]	Role
(S)-Alaninol	75.11	1.0	Starting Material
Di-tert-butyl dicarbonate (Boc_2O)	218.25	1.1	Protecting Group
Methanesulfonyl Chloride (MsCl)	114.55	1.2	Activating Agent
Morpholine	87.12	5.0	Nucleophile / Solvent
Triethylamine (Et_3N)	101.19	2.5	Base
HCl (4M in Dioxane)	36.46	5.0	Deprotection

Step-by-Step Methodology

Step 1: N-Boc Protection of (S)-Alaninol

- Setup: Charge a round-bottom flask with (S)-Alaninol (1.0 equiv) and Dichloromethane (DCM, 10 mL/g).
- Addition: Add Triethylamine (1.2 equiv). Cool the solution to 0°C using an ice bath.
- Reaction: Dissolve Boc_2O (1.1 equiv) in a minimal amount of DCM and add dropwise to the reaction mixture.
- Incubation: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (stain with Ninhydrin; free amine spots red/purple, protected amine is UV active/faint).
- Workup: Wash the organic layer with 1M citric acid (to remove unreacted amine), saturated $NaHCO_3$, and brine. Dry over Na_2SO_4 and concentrate in vacuo.
- Product:(S)-N-Boc-Alaninol (Colorless viscous oil). Yield typically >95%.

Step 2: Activation (O-Mesylation)

- Setup: Dissolve (S)-N-Boc-Alaninol (from Step 1) in anhydrous DCM (10 mL/g) under Nitrogen atmosphere.

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- Cooling: Cool to 0°C. Add Triethylamine (1.5 equiv).
- Activation: Add Methanesulfonyl Chloride (MsCl) (1.2 equiv) dropwise via syringe. Caution: Exothermic.
- Reaction: Stir at 0°C for 30 minutes, then at RT for 1 hour.
- Workup: Quench with water. Wash organic layer with 1M HCl (cold), saturated $NaHCO_3$, and brine. Dry (Na_2SO_4) and concentrate.
- Product:(S)-N-Boc-Alaninol Mesylate (White to off-white solid/oil). Use immediately in the next step to prevent decomposition.

Step 3: Nucleophilic Displacement with Morpholine

- Setup: Dissolve the Mesylate (from Step 2) in Acetonitrile (5 mL/g).
- Nucleophile Addition: Add Morpholine (5.0 equiv). Note: Excess morpholine acts as both nucleophile and proton scavenger.
- Reaction: Heat the mixture to reflux (approx. 80°C) for 12–16 hours.
- Monitoring: Monitor by LC-MS for the disappearance of the mesylate mass and appearance of the product mass (M+H).
- Workup: Concentrate the solvent to remove Acetonitrile. Dissolve residue in Ethyl Acetate.[2]
- Washing: Wash with water (3x) to remove excess morpholine. Crucial: The product is organic soluble, but excess morpholine is water soluble.
- Purification: Dry organic layer and concentrate. If necessary, purify via silica gel chromatography (Eluent: DCM/MeOH 95:5).
- Product:(S)-N-Boc-1-morpholinopropan-2-amine.

Step 4: Deprotection and Salt Formation

- Setup: Dissolve the intermediate from Step 3 in 1,4-Dioxane (or Methanol).

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- Acidification: Add 4M HCl in Dioxane (5.0 equiv) dropwise at 0°C.
- Reaction: Stir at RT for 2–4 hours. A white precipitate should begin to form.
- Isolation:
  - If solid precipitates: Filter the solid under nitrogen (hygroscopic) and wash with diethyl ether.
  - If no precipitate: Concentrate the solvent to dryness. Triturate the residue with diethyl ether/hexanes to induce solidification.
- Drying: Dry under high vacuum/desiccator.
- Final Product:**(S)-1-Morpholinopropan-2-amine Hydrochloride** (White hygroscopic solid).

Analytical Data & Validation

To ensure scientific integrity, the final product must be validated using the following parameters:

- ^{1}H NMR (D_2O, 400 MHz):
  - δ 1.35 (d, 3H, CH_3) – Diagnostic doublet for the propyl methyl group.
  - δ 3.10–3.40 (m, 6H) – Morpholine CH_2 adjacent to N + Propyl CH_2.
  - δ 3.70–3.80 (m, 1H) – Chiral CH center.
  - δ 3.90–4.10 (m, 4H) – Morpholine CH_2 adjacent to O.
- Mass Spectrometry (ESI+):
  - Calculated Mass (Free Base): ~144.2 g/mol .
  - Observed $[M+H]^+$: 145.2.
- Optical Rotation:
  - Expect a specific rotation

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. Compare with reference standard if available. Note: (S)-Alaninol derivatives generally exhibit positive rotation, but the salt form and solvent can invert the sign.

Safety & Handling

- Methanesulfonyl Chloride (MsCl): Highly corrosive and lachrymator. Handle in a fume hood.
- Morpholine: Flammable liquid and corrosive. Causes severe skin burns.
- Hydrochloride Salts: The final product is likely hygroscopic. Store in a tightly sealed container with desiccant at -20°C.

References

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